

# Technical Guide: Physicochemical Properties of 2-(5-Mercaptotetrazole-1-yl)ethanol

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-(5-Mercaptotetrazole-1-yl)ethanol

Cat. No.: B113457

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the physical properties, specifically the melting and boiling points, of **2-(5-Mercaptotetrazole-1-yl)ethanol** (CAS: 56610-81-2). This compound is a notable intermediate in the synthesis of pharmaceuticals, such as the beta-lactam antibiotic Flomoxef.[1] Understanding its physical characteristics is crucial for its application in synthetic chemistry and drug development processes.

## Physicochemical Data

The melting and boiling points of **2-(5-Mercaptotetrazole-1-yl)ethanol** are summarized below. These parameters are critical for determining purity, reaction conditions, and storage protocols.

Property	Value	Notes
Melting Point	132-139°C[2][3][4]	The range suggests a typical purity level for a solid organic compound.
Boiling Point	221.4°C[2][3]	At a pressure of 760 mmHg.[2]

## Experimental Protocols

While the specific experimental details for the determination of the cited melting and boiling points for **2-(5-Mercaptotetrazole-1-yl)ethanol** are not available in the provided literature, standard methodologies for such determinations are well-established.

#### General Protocol for Melting Point Determination:

A common method for determining the melting point of a solid organic compound is using a melting point apparatus.

- **Sample Preparation:** A small, dry sample of the crystalline compound is packed into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate.
- **Observation:** The temperature at which the substance first begins to melt and the temperature at which the substance is completely liquid are recorded. This range is the melting point of the sample.

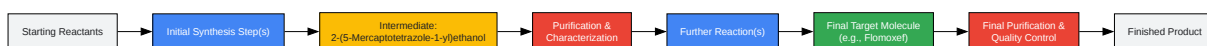
#### General Protocol for Boiling Point Determination:

The boiling point of a liquid can be determined using a distillation apparatus or a specialized micro boiling point apparatus.

- **Apparatus Setup:** The liquid is placed in a distillation flask with a boiling chip. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature is recorded when the liquid is boiling and a stable ring of condensate is observed on the thermometer bulb. This temperature is the boiling point at the given atmospheric pressure.

## Logical Workflow: Synthesis of a Target Molecule

The following diagram illustrates a generalized workflow for the synthesis of a target molecule where **2-(5-Mercaptotetrazole-1-yl)ethanol** serves as a key intermediate. This process is fundamental in multi-step organic synthesis, particularly in the pharmaceutical industry.



[Click to download full resolution via product page](#)

Caption: A logical workflow for multi-step organic synthesis.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-(5-Mercaptotetrazole-1-yl)ethanol | 56610-81-2 [chemicalbook.com]
- 2. 2-(5-Mercaptotetrazole-1-yl)ethanol - Safety Data Sheet [chemicalbook.com]
- 3. 2-(5-Mercaptotetrazole-1-yl)ethanol CAS#: 56610-81-2 [m.chemicalbook.com]
- 4. nbinno.com [nbinno.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 2-(5-Mercaptotetrazole-1-yl)ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113457#2-5-mercaptotetrazole-1-yl-ethanol-melting-point-and-boiling-point]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)